

# A Comparative Analysis of the Aqueous Solubility of Barium Iodate and Sodium Iodate

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## Compound of Interest

Compound Name: Barium iodate

Cat. No.: B079991

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This guide provides a detailed comparison of the solubility characteristics of **barium iodate** ( $\text{Ba}(\text{IO}_3)_2$ ) and sodium iodate ( $\text{NaIO}_3$ ), two inorganic salts with significantly different solubilities in aqueous solutions. This document is intended for researchers, scientists, and professionals in drug development who require an understanding of the solubility behaviors of iodate compounds. The following sections present quantitative solubility data, detailed experimental protocols for solubility determination, and graphical representations of relevant chemical principles and experimental workflows.

## Quantitative Solubility Data

The solubility of a substance is a fundamental chemical property that quantifies the amount of that substance that can dissolve in a solvent at a given temperature to form a saturated solution. The data below summarizes the aqueous solubility of **barium iodate** and sodium iodate.

Compound	Chemical Formula	Molar Mass (g/mol)	Solubility Data	Solubility Product (Ksp)
Barium Iodate	Ba(IO <sub>3</sub> ) <sub>2</sub>	487.13	7.32 x 10 <sup>-4</sup> M in pure water.[1]	1.57 x 10 <sup>-9</sup> [1][2]
Sodium Iodate	NaIO <sub>3</sub>	197.89	2.5 g/100 mL at 0°C[3] 8.98 g/100 mL at 20°C[3] 9.47 g/100 mL at 25°C[3] 32.59 g/100 mL at 100°C[3]	Not applicable due to high solubility.

Note: The solubility of **barium iodate** is significantly lower than that of sodium iodate, which is reflected in its low solubility product constant (Ksp). The Ksp represents the equilibrium between the solid salt and its dissolved ions in a saturated solution. For Ba(IO<sub>3</sub>)<sub>2</sub>, the equilibrium is:  $\text{Ba}(\text{IO}_3)_2(\text{s}) \rightleftharpoons \text{Ba}^{2+}(\text{aq}) + 2\text{IO}_3^{-}(\text{aq})$ .

## Experimental Protocols for Solubility Determination

The following are generalized methods for experimentally determining the solubility of sparingly soluble salts like **barium iodate** and highly soluble salts like sodium iodate.

### 1. Determination of Solubility for a Sparingly Soluble Salt (e.g., **Barium Iodate**)

This method often involves the preparation of a saturated solution and the subsequent analysis of the ion concentrations in the solution.

- Objective: To determine the molar solubility and solubility product (Ksp) of **barium iodate** in water.
- Materials: **Barium iodate** solid, deionized water, volumetric flasks, beakers, magnetic stirrer and stir bar, filtration apparatus (e.g., Büchner funnel and filter paper), thermostatically controlled water bath, and analytical equipment for ion concentration determination (e.g., titration setup or inductively coupled plasma mass spectrometry - ICP-MS).

- Procedure:
  - Preparation of a Saturated Solution: Add an excess amount of solid **barium iodate** to a known volume of deionized water in a beaker. The presence of undissolved solid is crucial to ensure the solution is saturated.
  - Equilibration: Place the beaker in a thermostatically controlled water bath set to the desired temperature (e.g., 25°C). Stir the solution gently using a magnetic stirrer for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved ions and the undissolved solid.
  - Separation of Solid and Liquid Phases: Carefully filter the saturated solution to remove any undissolved **barium iodate**. It is critical to avoid transferring any solid particles into the filtrate.
  - Analysis of Ion Concentration: Determine the concentration of either the barium ions ( $\text{Ba}^{2+}$ ) or the iodate ions ( $\text{IO}_3^-$ ) in the filtrate.
    - Titration Method for Iodate: A common method involves the iodometric titration of the iodate ions. An aliquot of the saturated solution is acidified, and an excess of potassium iodide (KI) is added. The iodate ions react with the iodide ions to produce iodine ( $\text{I}_2$ ), which is then titrated with a standardized sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution using a starch indicator.
  - Calculation of Molar Solubility and  $K_{sp}$ : From the concentration of the iodate or barium ions, the molar solubility ( $s$ ) of **barium iodate** can be calculated. The  $K_{sp}$  can then be determined using the stoichiometry of the dissolution reaction.

## 2. Determination of Solubility for a Highly Soluble Salt (e.g., Sodium Iodate)

For highly soluble salts, the solubility is typically determined by measuring the mass of salt that can dissolve in a specific amount of solvent to form a saturated solution at a given temperature.

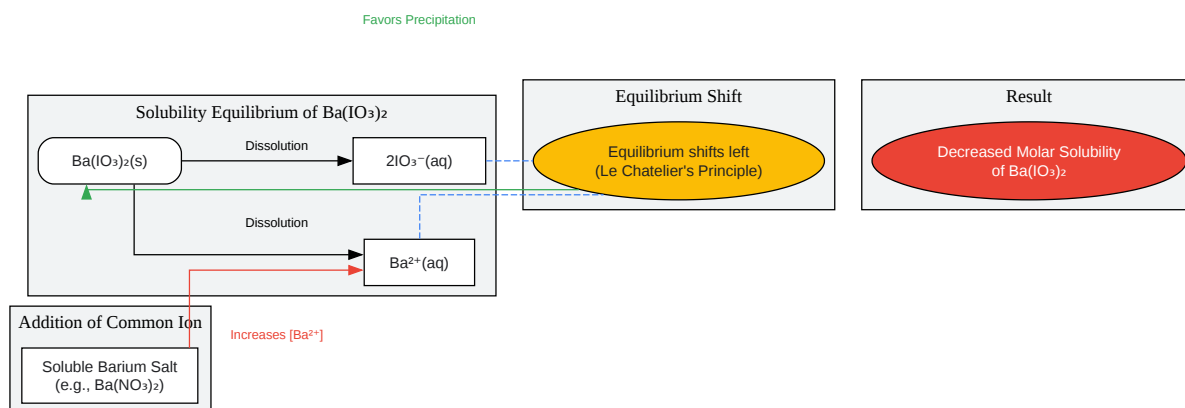
- Objective: To determine the solubility of sodium iodate in water at various temperatures.
- Materials: Sodium iodate solid, deionized water, beakers, graduated cylinders, thermostatically controlled water bath, hot plate, thermometer, and an analytical balance.

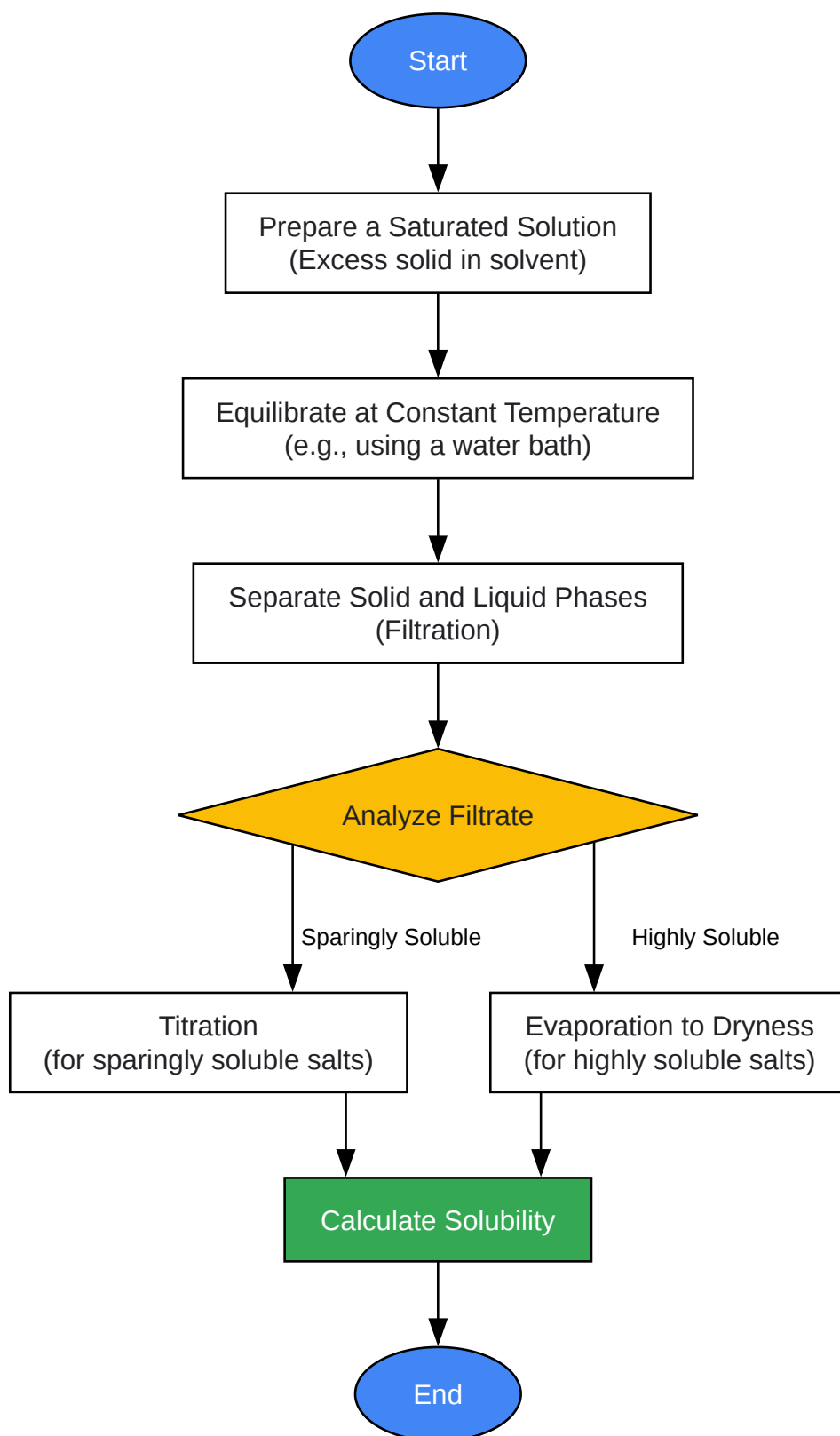
- Procedure:
  - Preparation of a Saturated Solution: In a beaker, add a known mass of sodium iodate to a known volume of deionized water.
  - Heating and Dissolution: Gently heat the solution while stirring to dissolve the salt completely. Continue adding small, weighed portions of sodium iodate until no more salt dissolves, and a small amount of undissolved solid remains at the bottom.
  - Cooling and Crystallization Point Determination: Allow the saturated solution to cool slowly while continuously stirring. The temperature at which the first crystals of sodium iodate appear is the saturation temperature for that specific concentration.[4]
  - Constructing a Solubility Curve: Repeat the process with different initial masses of sodium iodate and water to obtain saturation temperatures for various concentrations. Plot the solubility (in g/100 mL of water) versus the temperature to construct a solubility curve.[5]
  - Evaporation Method (Alternative): Prepare a saturated solution at a specific temperature. [6] Accurately weigh a sample of the clear, saturated solution. Evaporate the water from the sample by gentle heating.[6] Weigh the remaining dry salt. The difference in mass will give the mass of the water, and the solubility can be calculated as grams of salt per 100 grams of water.[6]

## Visualizations

### The Common Ion Effect on **Barium Iodate** Solubility

The solubility of a sparingly soluble salt like **barium iodate** is significantly affected by the presence of a common ion. According to Le Chatelier's principle, adding a common ion (either  $\text{Ba}^{2+}$  or  $\text{IO}_3^-$ ) from another soluble salt will shift the dissolution equilibrium to the left, favoring the formation of the solid precipitate and thus decreasing the salt's solubility.[1][7] For instance, adding a soluble salt like barium nitrate ( $\text{Ba}(\text{NO}_3)_2$ ) increases the concentration of  $\text{Ba}^{2+}$  ions, leading to a reduction in the concentration of iodate ions and a decrease in the overall solubility of **barium iodate**. [1]





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